

Domiphen bromide cationic surfactant properties

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

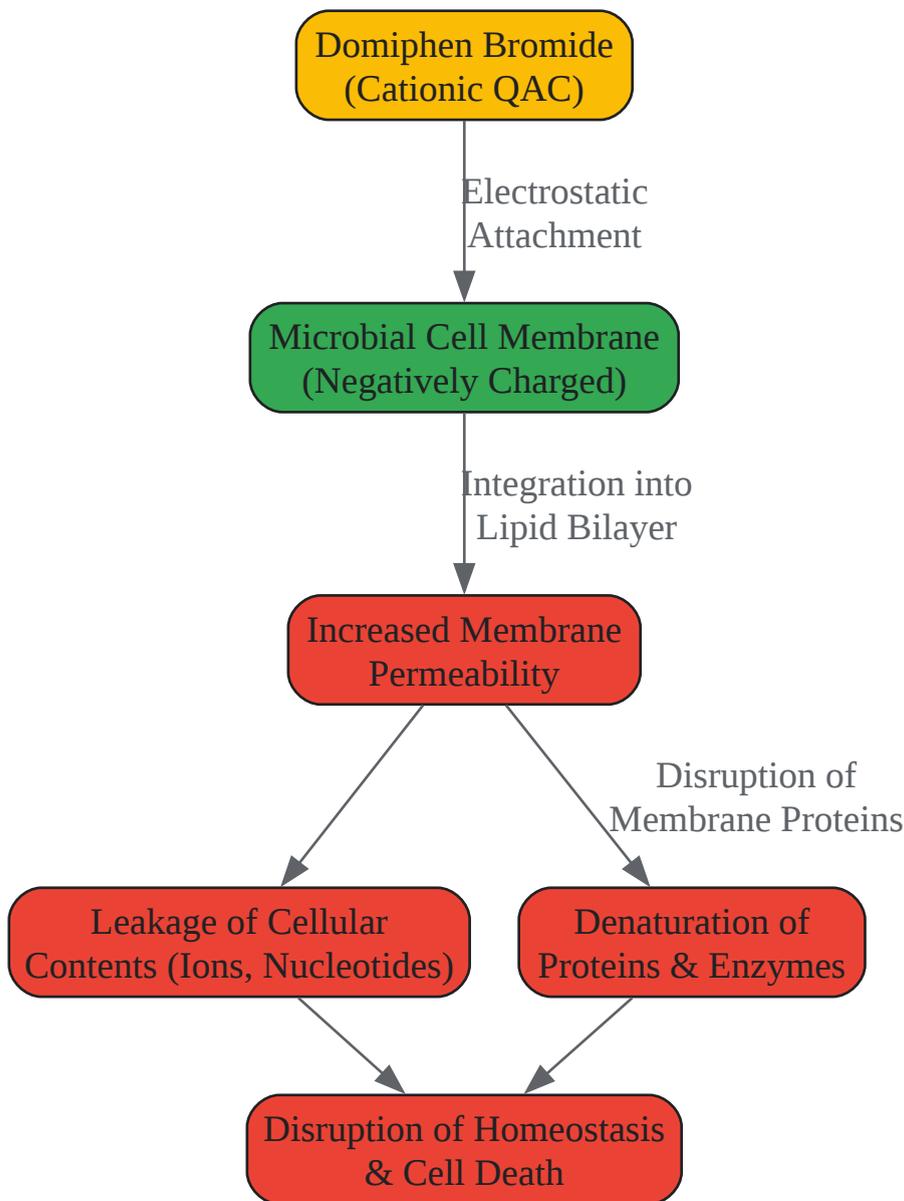
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Properties and Mechanism of Action

The core functionality of **domiphen bromide** stems from its structure as a quaternary ammonium compound, which confers both surfactant and antimicrobial characteristics.

- **Physicochemical Properties:** **Domiphen bromide** typically appears as a white to off-white crystalline powder with a mild characteristic odor and a bitter taste [1] [2]. It has a melting point of **112-113 °C** [1] (also reported as **117-119 °C** [3] [2]). It is highly soluble in water (**100 g/100 mL**), ethanol, and chloroform [1]. Its molecular formula is **C₂₂H₄₀BrNO**, and it has a molecular weight of **414.46 g/mol** [4] [1].
- **Mechanism of Action as an Antimicrobial:** The molecule features a positively charged nitrogen center that is electrostatically attracted to the negatively charged components of microbial cell membranes, such as phospholipids and proteins [4] [5]. This interaction leads to the integration of **domiphen bromide** into the lipid bilayer, increasing membrane permeability. The subsequent leakage of essential cellular contents like ions and nucleotides disrupts osmotic balance and homeostasis, leading to cell lysis and death [4] [5]. Additionally, **domiphen bromide** can denature critical microbial proteins and enzymes, further disabling cellular functions [5].
- **Surfactant Properties:** As a cationic surfactant, **domiphen bromide** reduces surface tension. The surface tension of its aqueous solutions decreases with dilution, ranging from **26.75 dynes/cm** for a 10% solution to **22.08 dynes/cm** for a 0.1% solution [1]. This property makes it useful for solubilizing hydrophobic compounds and stabilizing emulsions in biochemical assays [4].

The following diagram summarizes the antimicrobial mechanism of action of **domiphen bromide**.



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*Diagram of **Domiphen Bromide**'s Antimicrobial Mechanism*

Structured Technical Data

The table below consolidates key quantitative data on **domiphen bromide** for easy reference.

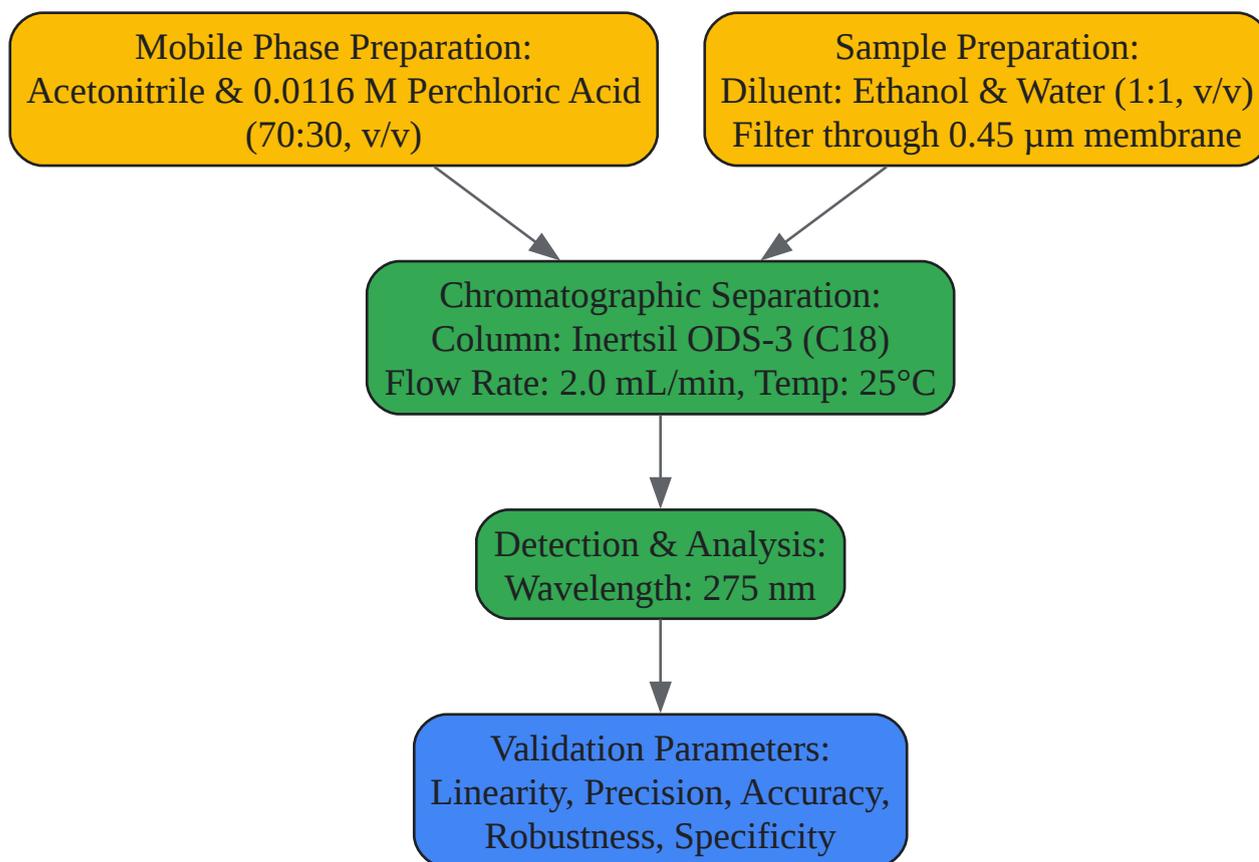
Property	Details	Source
CAS Registry Number	538-71-6	[4] [1]
Molecular Formula	C ₂₂ H ₄₀ BrNO	[4] [1]
Molecular Weight	414.46 g/mol	[4] [1]
Melting Point	112-113 °C (also reported 117-119 °C)	[1] [3] [2]
Solubility in Water	100 g/100 mL	[1]
Acute Toxicity (LD ₅₀ , rat, IV)	18 mg/kg	[2]
Surface Tension (10% soln.)	26.75 dynes/cm	[1]
Surface Tension (0.1% soln.)	22.08 dynes/cm	[1]

Analytical Methods and Stability

Robust analytical methods are crucial for quality control. A recent reversed-phase HPLC (RP-HPLC) method has been developed and validated for **domiphen bromide** quantification.

- **Chromatographic Conditions:** The method uses an **Inertsil ODS-3 C18 column** with a mobile phase of **acetonitrile and 0.0116 M perchloric acid** in a **70:30 (v/v)** ratio. The flow rate is **2.0 mL/min**, detection is at **275 nm**, and the column temperature is maintained at **25°C** [6].
- **Method Performance:** The method shows excellent linearity in the **1.132–1000 µg/mL** range. It is highly sensitive, with a limit of detection (LOD) of **0.373 µg/mL** and a limit of quantification (LOQ) of **1.132 µg/mL**. It is also precise (RSD < 2%) and accurate (98.8-99.76% recovery) [6].
- **Stability and Degradation:** Forced degradation studies reveal that **domiphen bromide** is most susceptible to basic hydrolysis (**26.72% degradation**), followed by acid hydrolysis (**18.45%**) and oxidative stress (**15.23%**). It remains stable under thermal stress and in acidic conditions [7] [6] [8]. The method successfully separates the drug from its degradation products, confirming its stability-indicating capability [6].

The experimental workflow for this analytical method is outlined below.



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*RP-HPLC Workflow for **Domiphen Bromide** Analysis*

Research and Application Insights

Domiphen bromide's properties enable diverse research and potential therapeutic applications.

- **Antimicrobial and Synergistic Applications:** It is used as a disinfectant and preservative in laboratory settings [4]. A significant finding is its synergy with other agents. For instance, combining **domiphen bromide** with **miconazole** proves fungicidal against *Candida* biofilms by generating excess reactive oxygen species [4]. Similarly, it can **restore the efficacy of colistin** against colistin-resistant Gram-negative bacteria [4].
- **Other Research Applications:** Beyond antimicrobial uses, **domiphen bromide** has been identified as an inhibitor of the **HERG potassium channel**, which is important for cardiac safety pharmacology [4]. It also shows promise as an antiplasmodial agent by inhibiting the **apicoplastidic methyl erythritol phosphate (MEP) pathway** in *Plasmodium* parasites [4].

- **Toxicological and Safety Considerations:** **Domiphen bromide** is for **research use only** and is not intended for human therapeutic use [4] [3]. It has demonstrated proarrhythmic effects in preclinical models, linked to its inhibition of hERG potassium channels [4]. Toxicological data indicates an intraperitoneal LD₅₀ of **40 mg/kg** in rats [2].

Conclusion

Domiphen bromide is a versatile quaternary ammonium compound with potent cationic surfactant and broad-spectrum antimicrobial properties. Its mechanism of action, centered on disrupting microbial membrane integrity, makes it a valuable tool for research. The development of robust, stability-indicating analytical methods ensures reliable quantification and quality control. Emerging research on its synergistic effects with other antimicrobials opens promising avenues for combating resistant infections.

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